Application of VO-Ohpic Trihydrate in Autophagy Research: A Detailed Guide

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Compound of Interest

Compound Name:	*VO-Ohpic trihydrate*
Cat. No.:	*B15606496*

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Introduction

VO-Ohpic trihydrate is a potent and specific cell-permeable inhibitor of Phosphatase and Tensin homolog (PTEN), a critical negative regulator of the PI3K/Akt/mTOR signaling pathway. By inhibiting PTEN's lipid phosphatase activity, **VO-Ohpic trihydrate** effectively elevates cellular levels of phosphatidylinositol (3,4,5)-trisphosphate (PIP3), leading to the activation of Akt and subsequent modulation of downstream signaling cascades, including the mTOR pathway, a master regulator of autophagy. This makes **VO-Ohpic trihydrate** a valuable tool for investigating the intricate role of the PTEN/PI3K/Akt/mTOR axis in the regulation of autophagy and for exploring potential therapeutic strategies targeting this pathway in various diseases.

These application notes provide a comprehensive overview of the use of **VO-Ohpic trihydrate** in autophagy research, including its mechanism of action, quantitative data from relevant studies, and detailed protocols for key experimental assays.

Mechanism of Action

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VO-Ohpic trihydrate is a non-competitive inhibitor of PTEN. Its inhibitory action on PTEN leads to the accumulation of PIP3 at the plasma membrane. This, in turn, facilitates the recruitment and activation of phosphoinositide-dependent kinase 1 (PDK1) and Akt (also known as Protein Kinase B). Activated Akt phosphorylates and inhibits the tuberous sclerosis complex (TSC1/TSC2), a negative regulator of Rheb. The subsequent activation of Rheb leads to the stimulation of the mTORC1 complex. As a central inhibitor of autophagy, activated mTORC1 phosphorylates and inactivates the ULK1/Atg13/FIP200 complex, thereby suppressing the initiation of autophagosome formation.

Quantitative Data

The following tables summarize key quantitative data regarding the use of **VO-Ohpic trihydrate** in cellular assays.

Parameter	Value	Assay Condition	Reference
IC50 (PTEN)	35 nM	In vitro lipid phosphatase activity assay	[1](--INVALID-LINK--)
46 ± 10 nM	In vitro PIP3-based assay	[2](--INVALID-LINK--)	
Kic (PTEN)	27 ± 6 nM	Non-competitive inhibition analysis	[2](--INVALID-LINK--)
Kiu (PTEN)	45 ± 11 nM	Non-competitive inhibition analysis	[2](--INVALID-LINK--)

Table 1: In Vitro Inhibitory Activity of **VO-Ohpic Trihydrate** against PTEN.

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Cell Line	Treatment	Effect	Assay	Reference
NIH 3T3 and L1 fibroblasts	75 nM VO-Ohpic trihydrate	Saturation of Akt phosphorylation (Ser473 and Thr308)	Western Blot	[1](--INVALID-LINK--)
Hep3B (low PTEN)	Varying concentrations	Inhibition of cell viability, proliferation, and colony formation	Cell Viability/Proliferation Assays	[1](--INVALID-LINK--)
PLC/PRF/5 (high PTEN)	Varying concentrations	Lesser inhibition of cell viability compared to Hep3B	Cell Viability Assay	[1](--INVALID-LINK--)
SNU475 (PTEN-negative)	Varying concentrations	No effect on cell viability	Cell Viability Assay	[1](--INVALID-LINK--)

Table 2: Cellular Effects of **VO-Ohpic Trihydrate**.

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key signaling pathway affected by **VO-Ohpic trihydrate** and a typical experimental workflow for studying its effects on autophagy.

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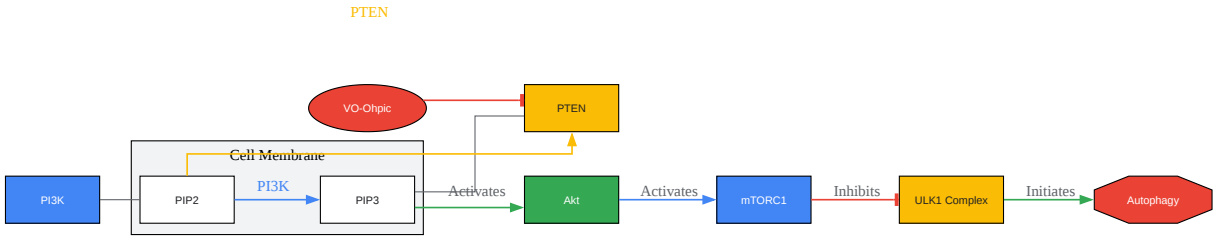

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Caption: Signaling pathway of **VO-Ohpic trihydrate** in autophagy regulation.

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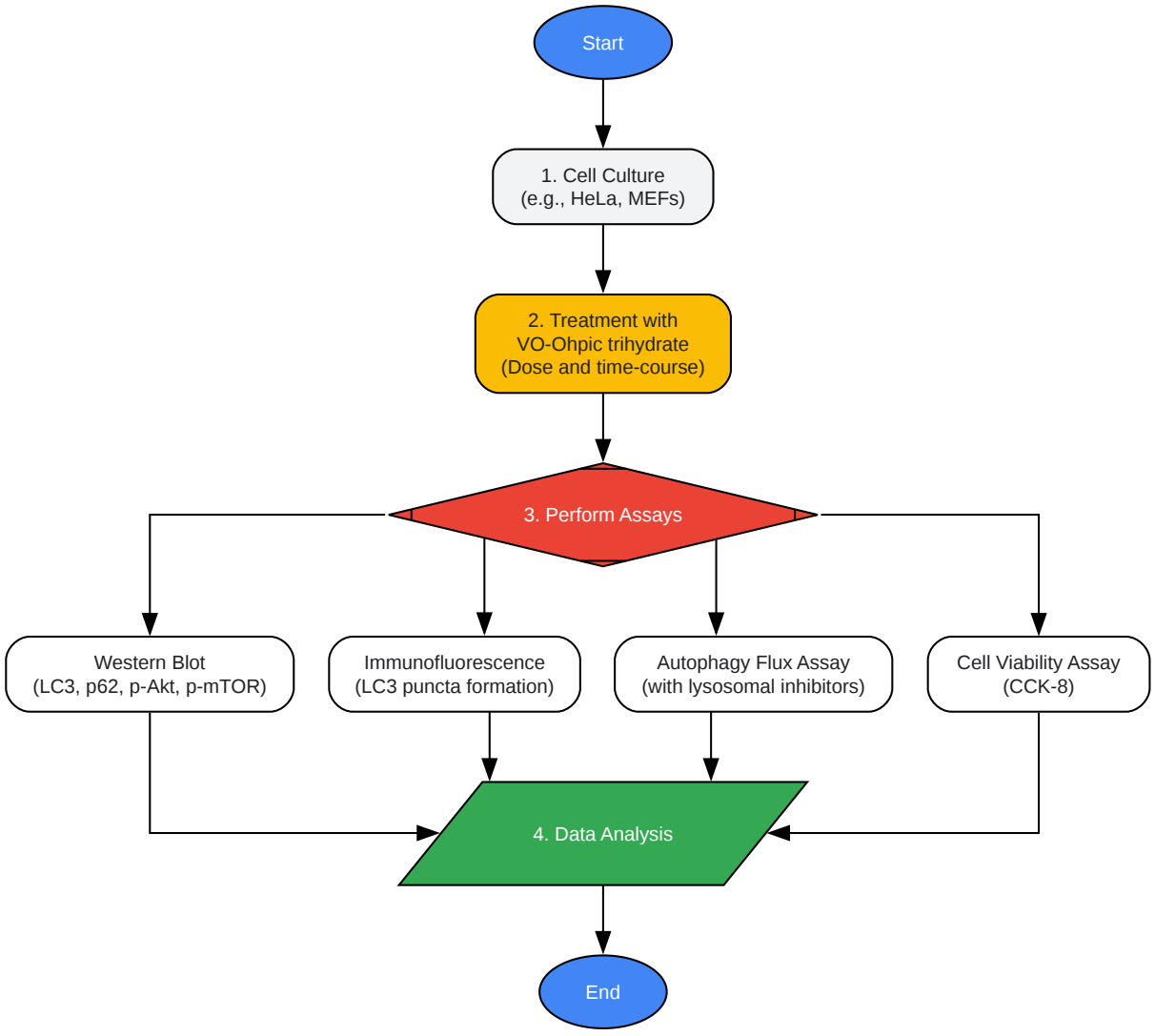

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References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]

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